

# Application Notes and Protocols: DL-Threonine Utilization in Metabolomics Sample Preparation

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## Compound of Interest

Compound Name: *DL*-Threonine

Cat. No.: B555098

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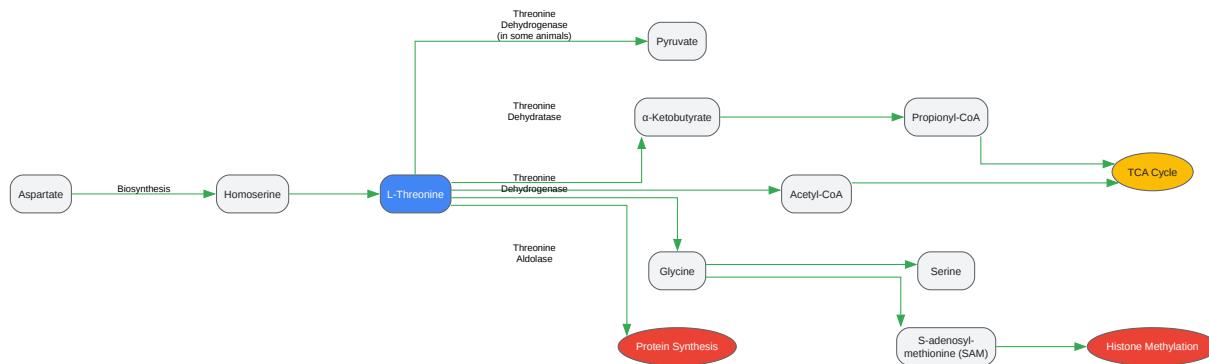
## Introduction

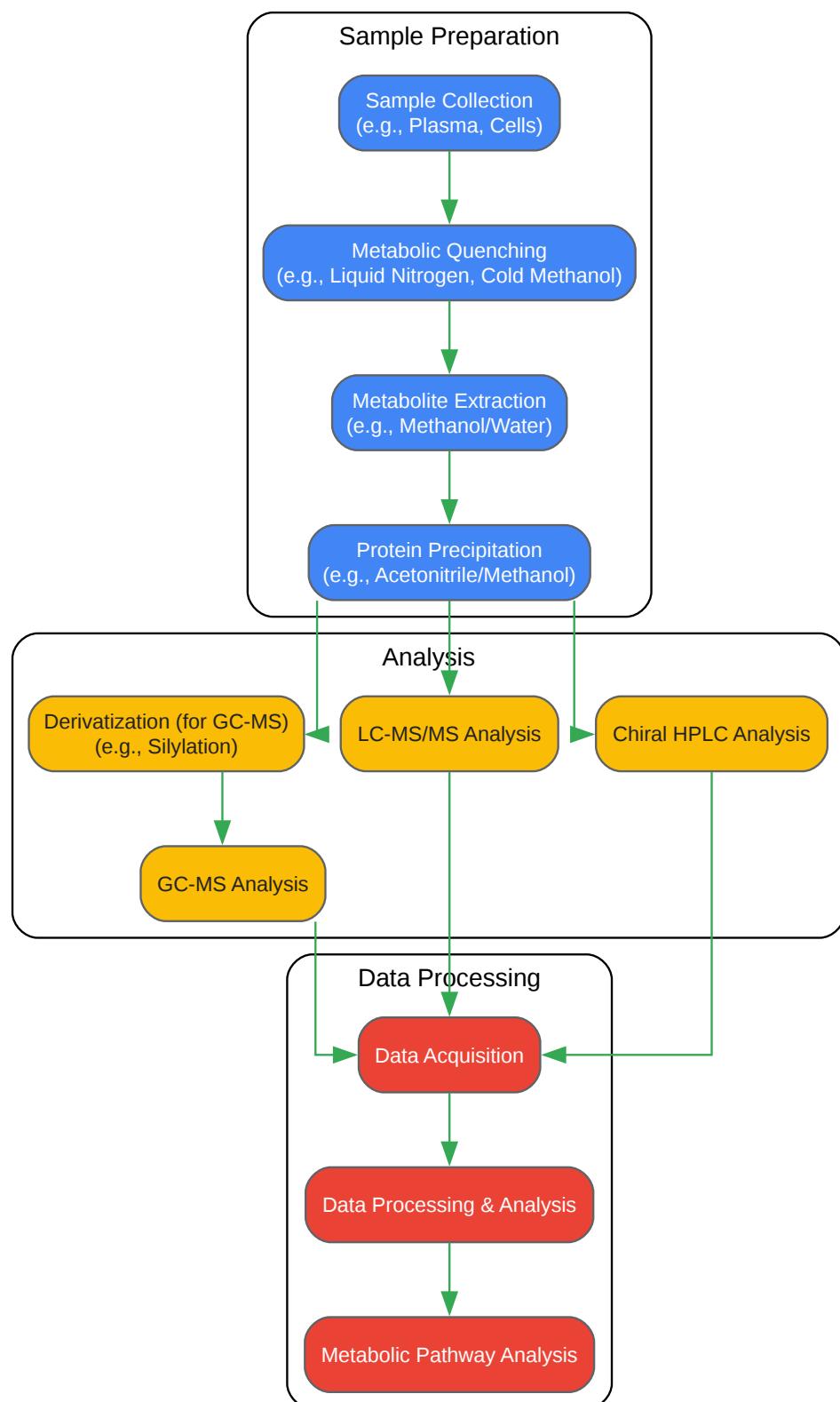
Threonine is an essential amino acid with a pivotal role in protein synthesis, cellular metabolism, and maintaining physiological homeostasis. As a molecule with two chiral centers, threonine exists in four stereoisomeric forms: L-threonine, D-threonine, L-allo-threonine, and D-allo-threonine. The accurate quantification and differentiation of these isomers are critical in metabolomics studies to understand their distinct biological roles and metabolic fates. **DL-Threonine**, a racemic mixture of D- and L-threonine, is often utilized in research settings, necessitating robust analytical methods for its comprehensive analysis.

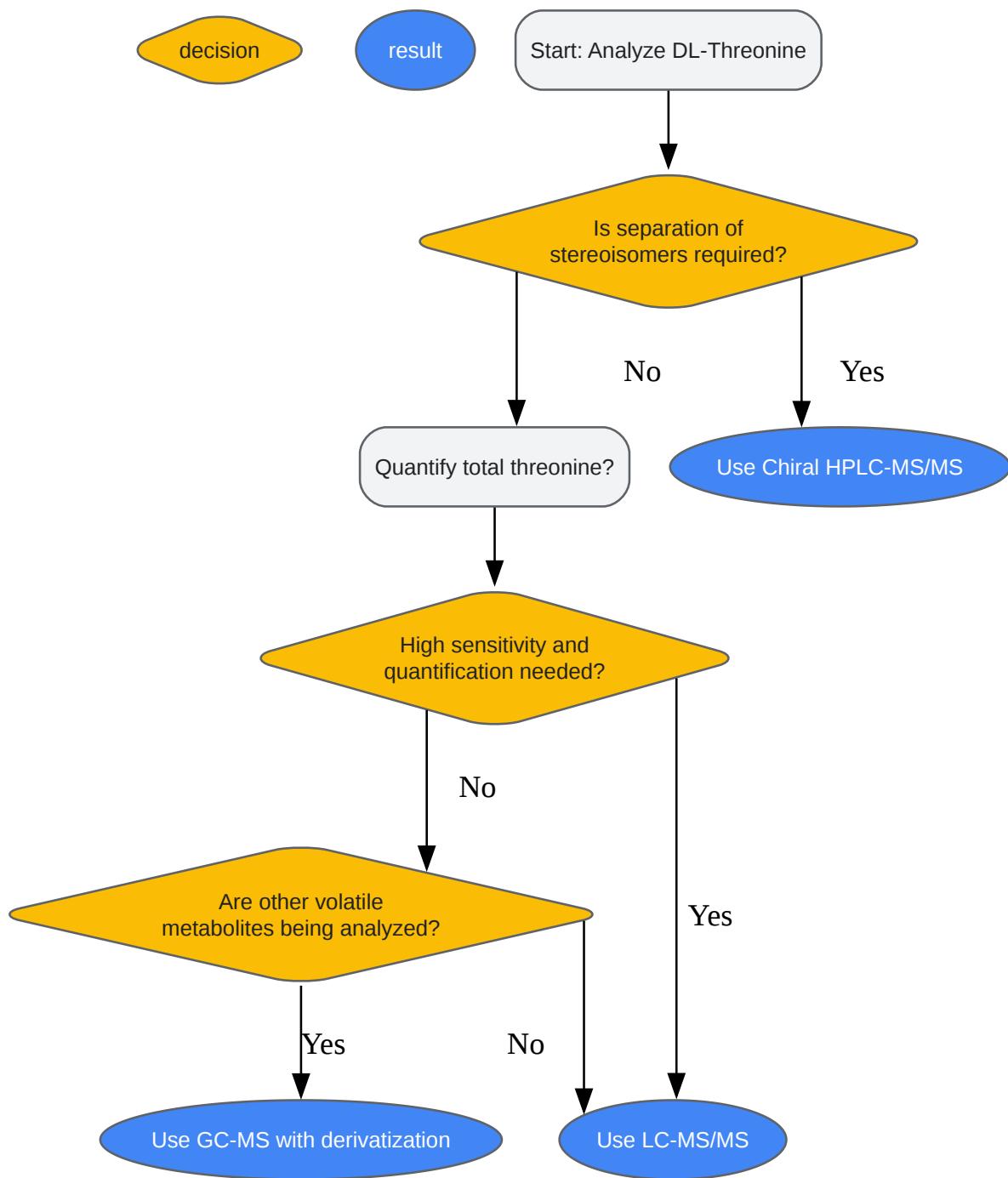
These application notes provide detailed protocols for the extraction, derivatization, and analysis of **DL-threonine** from various biological matrices using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC).

## Metabolic Significance of Threonine

Threonine is a central node in several metabolic pathways. It serves as a precursor for the synthesis of other amino acids, such as glycine and serine, and can be catabolized to produce acetyl-CoA and pyruvate, which are key intermediates in the tricarboxylic acid (TCA) cycle for energy production.<sup>[1]</sup> The metabolic fate of threonine is crucial for cellular functions, including one-carbon metabolism and the synthesis of S-adenosyl-methionine (SAM), a universal methyl donor for histone methylation, thus linking metabolism to epigenetic regulation.





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## References

- 1. Guide to Amino Acid Metabolism Analysis Workflow and Techniques - Creative Proteomics [metabolomics.creative-proteomics.com]
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